

# Personal protective equipment for handling Isoamyl phenylacetate

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## Compound of Interest

Compound Name: *Isoamyl phenylacetate*

Cat. No.: *B094502*

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## Essential Safety and Handling Guide for Isoamyl Phenylacetate

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for researchers, scientists, and drug development professionals handling **Isoamyl phenylacetate**. The following information is synthesized from safety data sheets and chemical handling resources to ensure user safety and regulatory compliance.

### Key Hazards and Precautions

**Isoamyl phenylacetate** is a combustible liquid that can cause mild skin and eye irritation.[1][2] It is also toxic to aquatic life with long-lasting effects.[3] Therefore, it is crucial to handle this chemical in a well-ventilated area and avoid release into the environment.[2][3][4]

### Physical and Chemical Properties

A summary of the key quantitative data for **Isoamyl phenylacetate** is provided below for easy reference.

Property	Value
CAS Number	102-19-2[1][5][6]
Molecular Formula	C <sub>13</sub> H <sub>18</sub> O <sub>2</sub> [3][5][6][7]
Molecular Weight	206.28 g/mol [5][6][7][8]
Appearance	Colorless to pale yellow liquid[5][6][7][9]
Boiling Point	267 - 269 °C[5][6]
Flash Point	> 93.3 °C (> 200.0 °F) Closed Cup[1]
Density	0.975 - 0.978 g/mL at 25 °C[5][7]
Solubility in Water	16.47 mg/L @ 20 °C[2]

## Personal Protective Equipment (PPE)

Appropriate personal protective equipment is mandatory to minimize exposure and ensure safety. The following table outlines the recommended PPE for handling **Isoamyl phenylacetate**.

PPE Category	Item	Specification
Eye Protection	Safety glasses or goggles	Wear chemical safety goggles that provide a complete seal around the eyes. A face shield may be necessary if there is a splash hazard. <a href="#">[10]</a> <a href="#">[11]</a>
Hand Protection	Chemical-resistant gloves	Nitrile or butyl rubber gloves are recommended. <a href="#">[12]</a> <a href="#">[13]</a> Inspect gloves for integrity before each use.
Body Protection	Laboratory coat	A standard laboratory coat should be worn to protect against skin contact. <a href="#">[12]</a> <a href="#">[13]</a> For larger quantities, a chemical-resistant apron is advisable.
Respiratory Protection	Not generally required under normal use	Use in a well-ventilated area. If vapors or aerosols are likely to be generated, a NIOSH-approved respirator is recommended. <a href="#">[4]</a> <a href="#">[13]</a>

## Operational and Disposal Plans

A systematic approach to handling and disposal is critical for safety and environmental protection.

## Step-by-Step Handling and Storage Protocol

- Preparation: Before handling, ensure you are in a well-ventilated area, preferably under a chemical fume hood. Have an eyewash station and safety shower readily accessible.
- Donning PPE: Wear all the recommended personal protective equipment as detailed in the table above.

- Handling: Avoid contact with skin and eyes.[2][4] Do not breathe vapors.[14] Keep the container tightly closed when not in use.[2][4]
- Storage: Store in a cool, dry, and well-ventilated place, away from heat, sparks, open flames, and direct sunlight.[2][4][14] Keep containers tightly sealed.[2]
- Hygiene: Wash hands thoroughly after handling.[2] Do not eat, drink, or smoke in the work area.[2][15]

## Spill Management

In the event of a spill, follow these procedures:

- Immediate Action: Eliminate all ignition sources.[1]
- Containment: For small spills, absorb with an inert material such as sand, earth, or vermiculite and place it in a suitable container for disposal.[1][4] For large spills, dike the material to prevent it from spreading or entering drains.[1]
- Ventilation: Ensure the area is well-ventilated.
- Decontamination: Clean the spill area thoroughly.

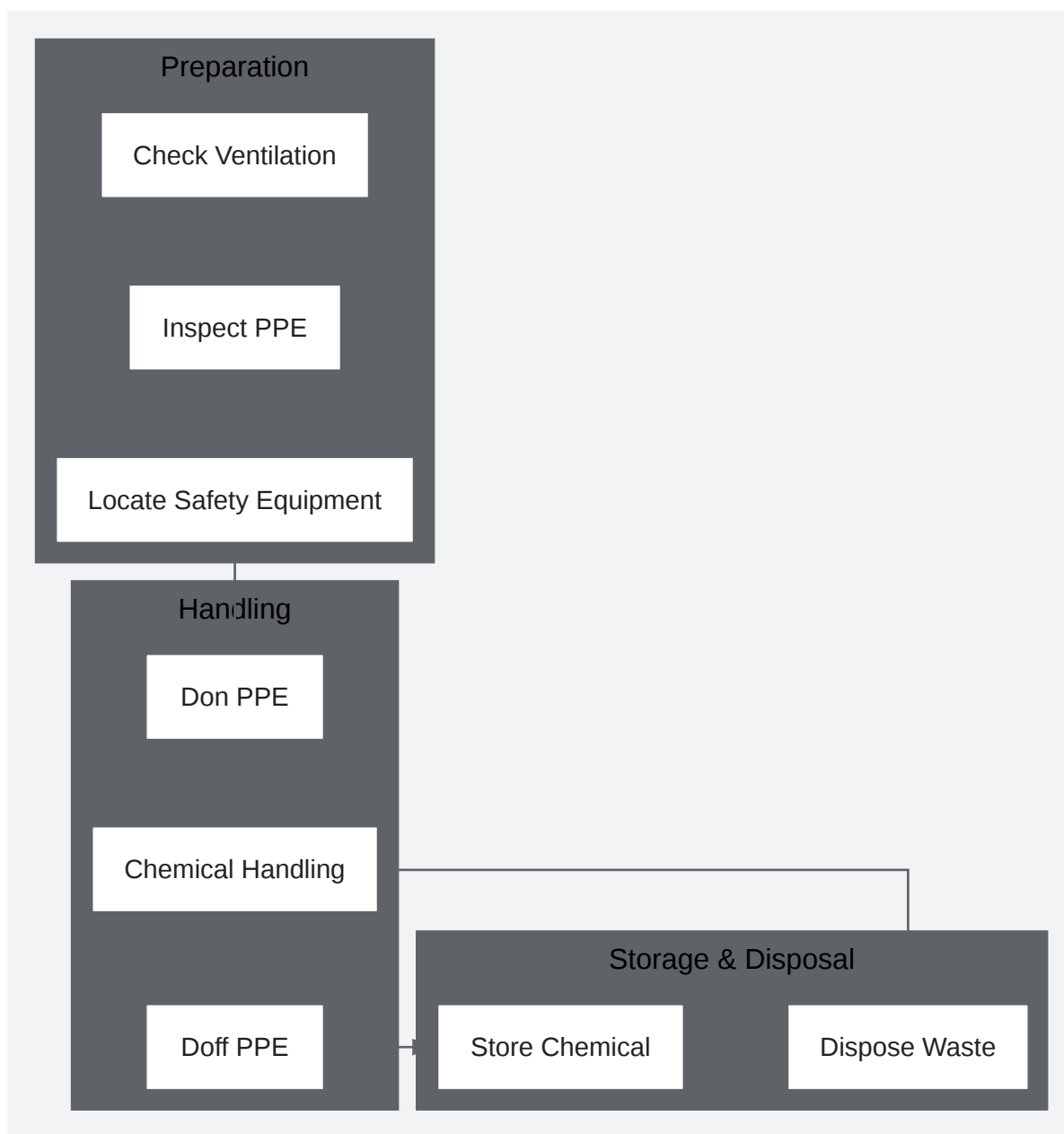
## Disposal Plan

Proper disposal is crucial to prevent environmental harm.

- Waste Characterization: Unused **Isoamyl phenylacetate** should be treated as hazardous chemical waste.[1]
- Container Disposal: Do not reuse empty containers as they may retain product residue.[2][14] Empty containers should be taken to an approved waste handling site for recycling or disposal.[1][14]
- Regulatory Compliance: Dispose of the chemical waste in accordance with all applicable federal, state, and local environmental regulations.[1][2] Contact a licensed professional waste disposal service.[2]

## Experimental Workflow Diagram

The following diagram illustrates the standard workflow for safely handling **Isoamyl phenylacetate**.



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Caption: Workflow for the safe handling of **Isoamyl phenylacetate**.

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